

Spectroscopic Data of Tert-butyldiphenylsilyl Ethers: A Technical Guide

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Compound of Interest

Compound Name: *Ex-TBDPS-CHC*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for tert-butyldiphenylsilyl (TBDPS) ethers. TBDPS ethers are valuable protecting groups for hydroxyl functions in organic synthesis, particularly in the development of complex molecules and active pharmaceutical ingredients. A thorough understanding of their spectroscopic characteristics is crucial for reaction monitoring, quality control, and structural elucidation. This guide presents key spectroscopic data in a structured format, details relevant experimental protocols, and illustrates important concepts with clear diagrams.

Spectroscopic Data

The following tables summarize the characteristic spectroscopic data for TBDPS ethers, including ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectroscopic Data for Tert-butyldiphenylsilyl Ethers

Protons	Chemical Shift (δ) ppm	Multiplicity	Notes
TBDPS Group			
tert-Butyl (9H)	0.9 - 1.1	Singlet	A highly characteristic, sharp singlet.
Phenyl (10H)	7.3 - 7.8	Multiplet	A complex multiplet arising from the ortho, meta, and para protons of the two phenyl rings.
Protected Alcohol Moiety			
α -CH, α -CH ₂ , α -CH ₃	Variable	Dependent on structure	The chemical shift of the protons on the carbon bearing the TBDPS ether is influenced by the surrounding molecular structure.

Table 2: ¹³C NMR Spectroscopic Data for Tert-butyldiphenylsilyl Ethers

Carbon	Chemical Shift (δ) ppm	Notes
TBDPS Group		
tert-Butyl (C(CH ₃) ₃)	~18 - 20	Quaternary carbon of the tert-butyl group.
tert-Butyl (C(CH ₃) ₃)	~26 - 28	Methyl carbons of the tert-butyl group.
Phenyl (ipso-C)	~133 - 134	The carbon atom of the phenyl ring directly attached to the silicon atom.
Phenyl (o, m, p-C)	~127 - 136	Aromatic carbons of the phenyl rings.
Protected Alcohol Moiety		
α -C	Variable	The chemical shift of the carbon atom bonded to the oxygen of the silyl ether is dependent on the structure of the alcohol.

Infrared (IR) Spectroscopy

Table 3: Characteristic IR Absorption Bands for Tert-butyldiphenylsilyl Ethers

Functional Group	Absorption Frequency (cm ⁻¹)	Intensity	Notes
C-H (Aromatic)	3000 - 3100	Medium to Weak	Stretching vibrations of the C-H bonds on the phenyl rings.
C-H (Aliphatic)	2850 - 2960	Medium to Strong	Stretching vibrations of the C-H bonds in the tert-butyl group and the protected alcohol moiety.
C=C (Aromatic)	~1470, ~1590	Medium to Weak	Ring stretching vibrations of the phenyl groups.
Si-Phenyl	~1110	Strong	Characteristic Si-Ph stretching vibration.
C-O (Ether)	1050 - 1150	Strong	Stretching vibration of the C-O bond of the silyl ether.
Si-C	~700, ~740	Strong	Bending vibrations associated with the Si-C bonds.

Mass Spectrometry (MS)

Table 4: Common Mass Spectrometric Fragments of Tert-butyldiphenylsilyl Ethers

m/z	Fragment	Notes
[M-57] ⁺	[M - C(CH ₃) ₃] ⁺	A very common and often base peak, resulting from the loss of the tert-butyl group. [1]
199	[Ph ₂ SiOH] ⁺	A characteristic fragment corresponding to the diphenylsilanol cation. [1]
77	[C ₆ H ₅] ⁺	Phenyl cation.

Experimental Protocols

Synthesis of Tert-butyldiphenylsilyl Benzyl Ether

This protocol describes a standard procedure for the protection of a primary alcohol, benzyl alcohol, using tert-butyldiphenylsilyl chloride (TBDPSCI).

Materials:

- Benzyl alcohol
- Tert-butyldiphenylsilyl chloride (TBDPSCI)
- Imidazole
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

- Hexanes and ethyl acetate for chromatography

Procedure:

- To a solution of benzyl alcohol (1.0 eq) in anhydrous DMF, add imidazole (2.2 eq).
- Stir the solution at room temperature until the imidazole has dissolved.
- Add TBDPSCI (1.1 eq) dropwise to the solution.
- Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
- Once the starting material is consumed, quench the reaction by the addition of saturated aqueous sodium bicarbonate solution.
- Extract the mixture with ethyl acetate (3 x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of hexanes and ethyl acetate to afford the pure tert-butyldiphenylsilyl benzyl ether.

Acquisition of Spectroscopic Data

NMR Spectroscopy:

- Sample Preparation: Dissolve 5-10 mg of the TBDPS ether in approximately 0.6 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent in an NMR tube.
- Instrumentation: A standard NMR spectrometer (e.g., 400 or 500 MHz).
- ^1H NMR Parameters:
 - Pulse sequence: Standard single-pulse experiment (e.g., zg30).

- Acquisition time: 2-4 seconds.
- Relaxation delay: 1-5 seconds.
- Number of scans: 8-16.
- ^{13}C NMR Parameters:
 - Pulse sequence: Proton-decoupled pulse program (e.g., zgpg30).
 - Acquisition time: 1-2 seconds.
 - Relaxation delay: 2-5 seconds.
 - Number of scans: 1024 or more, depending on the sample concentration.

IR Spectroscopy:

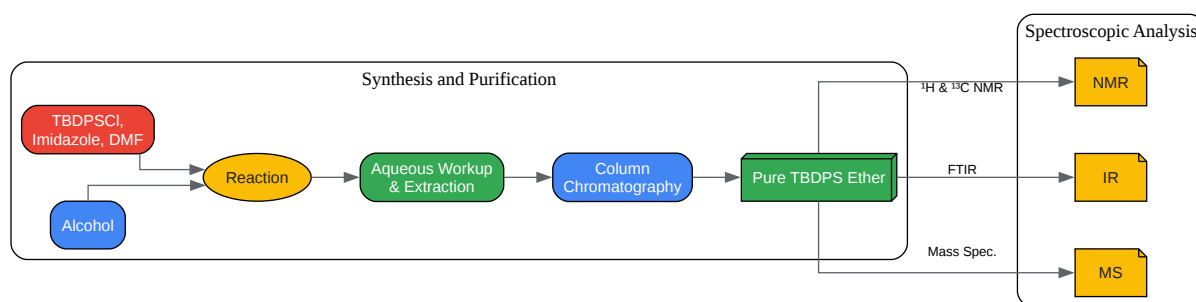
- Sample Preparation: A thin film of the neat compound can be prepared on a salt plate (e.g., NaCl or KBr), or a solution in a suitable solvent (e.g., CHCl_3) can be analyzed in a solution cell.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Parameters: Typically, spectra are recorded from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} .

Mass Spectrometry:

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile, or dichloromethane).
- Instrumentation: A mass spectrometer with an appropriate ionization source (e.g., Electrospray Ionization (ESI) or Electron Ionization (EI)).
- Parameters:
 - ESI-MS: Infuse the sample solution directly into the source. Typical cone voltages are in the range of 20-50 V.

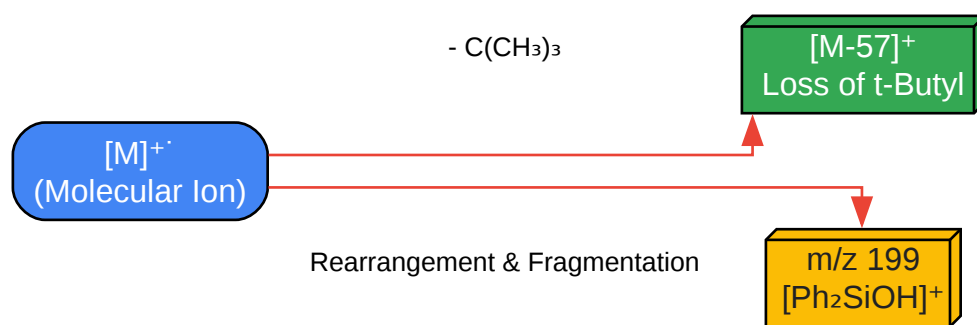
- EI-MS: Introduce the sample via a direct insertion probe or through a gas chromatograph. The electron energy is typically 70 eV.

Visualizations



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Caption: Workflow for the synthesis and spectroscopic analysis of a TBDPS ether.



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Caption: Common mass spectrometric fragmentation pathway of TBDPS ethers.

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References

- 1. Thieme E-Books & E-Journals [thieme-connect.de]
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